

1-azido-4-iodobutane avoiding azide decomposition

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Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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Chemical Profile: 1-azido-4-iodobutane

The table below summarizes the basic identifying information for this compound.

Property	Description
CAS Number	148759-55-1 [1]
Molecular Formula	C ₄ H ₈ IN ₃ [1]
Molecular Weight	225.032 g/mol [1]
Known Use	Used in a one-pot synthesis of trisubstituted triazenes from Grignard reagents [2] [3].

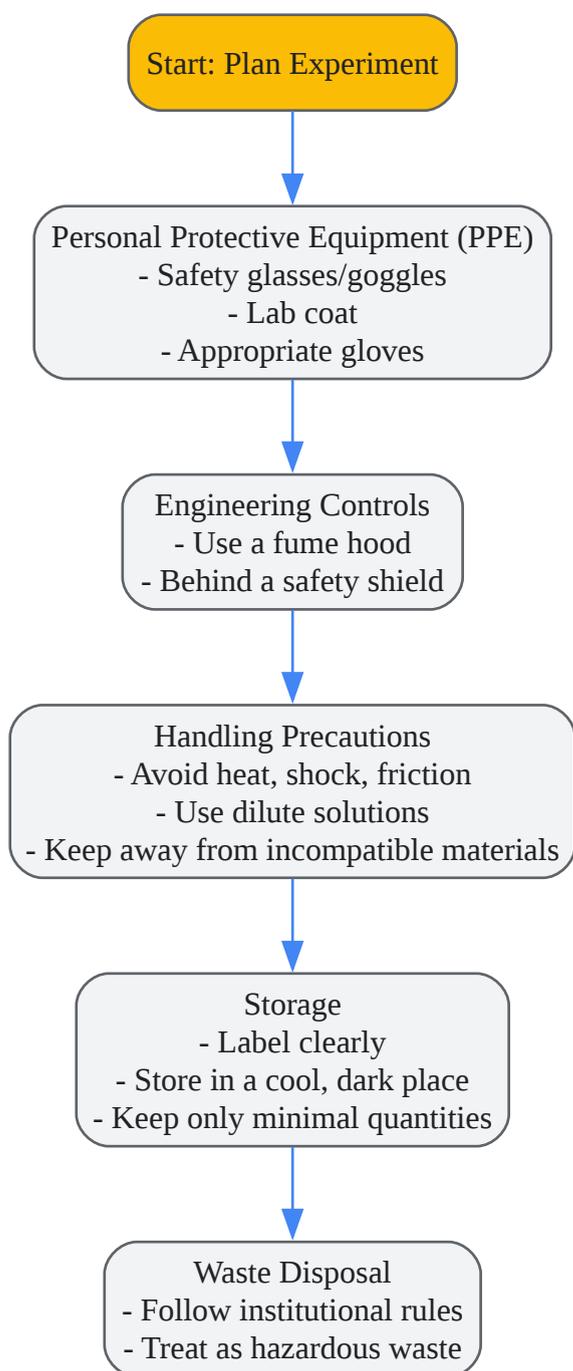
Primary Hazards and Stability Concerns

Organic azides like **1-azido-4-iodobutane** are **thermally unstable** and can decompose violently, especially in concentrated form or when subjected to heat, shock, or friction [4]. Key considerations include:

- **Low Molecular Weight Azides:** Are considered **especially hazardous** [4].
- **Decomposition Pathway:** Azides can easily extrude diatomic nitrogen. This tendency is useful in reactions like the Staudinger ligation or Curtius rearrangement but also contributes to their instability [4].
- **Incompatibilities:** Avoid contact with strong acids, oxidizing agents, and heavy metals, which can catalyze decomposition.

Safe Handling Workflow

The following diagram outlines the core principles for handling this reagent safely.



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Frequently Asked Questions

Q1: What is the safest way to store 1-azido-4-iodobutane? Store it in a clearly labeled container, away from heat and light, in a cool, well-ventilated area. It is critical to **keep only the minimum quantity needed**

and to avoid storing it for extended periods. Always consult your institution's safety office for specific storage guidelines for explosive precursors.

Q2: I need to use 1-azido-4-iodobutane in a synthesis. What key reaction parameters should I control?

Based on its use in synthesizing trisubstituted triazenes [2], you should:

- **Control Temperature:** Perform reactions at room temperature or below whenever possible. Avoid heating neat azides.
- **Use Dilute Solutions:** Conduct reactions in dilute solution to minimize the risk of a violent decomposition event.
- **Monitor Reaction Progress:** Use TLC or other in-line monitoring techniques to follow the reaction and avoid unnecessarily long reaction times.

Q3: Are there any common laboratory reagents that are incompatible with it? Yes. You should be cautious with:

- **Phosphines** (e.g., triphenylphosphine), which can reduce azides to amines in the Staudinger reaction [4].
- **Strong acids**, which can promote decomposition.
- **Heavy metal salts**, which can act as catalysts for decomposition.

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References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. One-Pot Synthesis of Trisubstituted Triazenes from Grignard... [pubmed.ncbi.nlm.nih.gov]
3. [PDF] One-Pot Synthesis of Trisubstituted... | Semantic Scholar [semanticscholar.org]
4. Organic azide - Wikipedia [en.wikipedia.org]

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